

Technical Guide: Optimizing BRD9185

Pharmacokinetics & Clearance

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Compound of Interest

Compound Name: *BRD9185*
CAS No.: *2057420-29-6*
Cat. No.: *B606359*

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Senior Application Scientist Note: This guide focuses on **BRD9185**, the azetidine-2-carbonitrile inhibitor of Dihydroorotate Dehydrogenase (DHODH), primarily characterized for antimalarial activity (*Plasmodium falciparum*) and potential human DHODH applications. If you are looking for information on BRD9 (Bromodomain-containing protein 9) degraders or inhibitors (e.g., I-BRD9, VZ185), please verify your compound catalog number, as these are distinct chemical series.

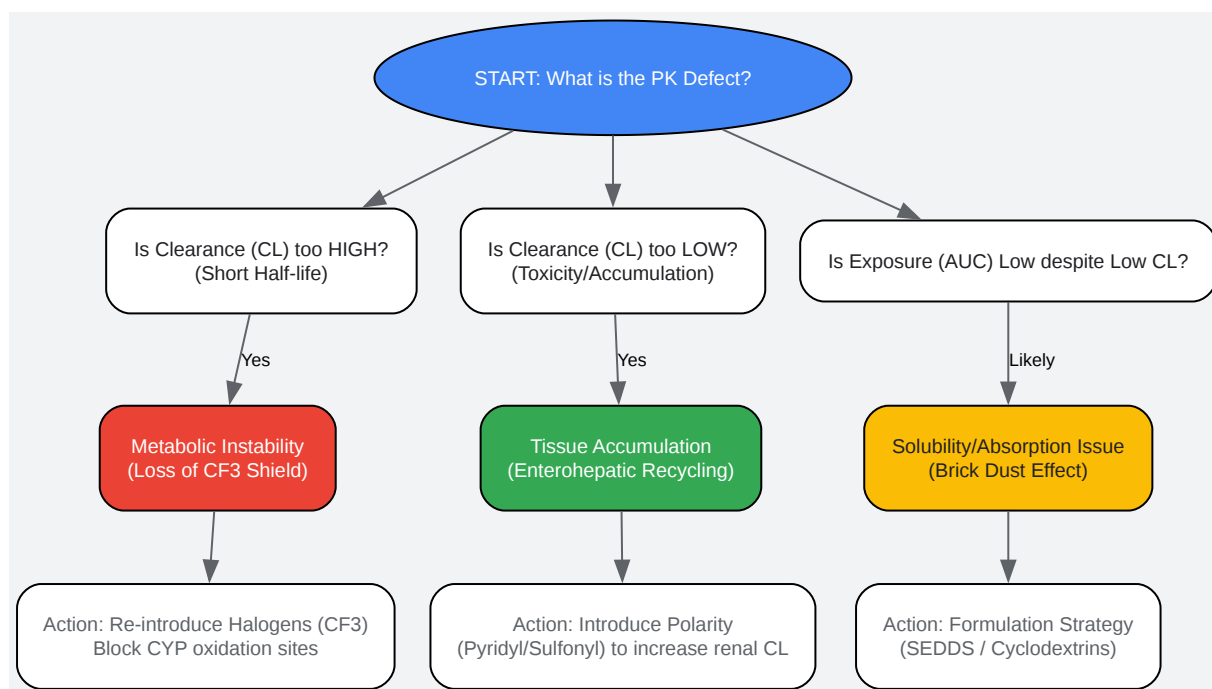
Compound Profile & Baseline Pharmacokinetics

Before initiating optimization, it is critical to benchmark your experimental data against the established profile of **BRD9185**. This compound was engineered specifically to overcome the metabolic instability found in earlier azetidine series.

Parameter	Baseline Value (Mouse)	Structural Driver	Implications for Optimization
Target	DHODH (P. falciparum / Human)	Azetidine-2-carbonitrile core	Core scaffold must remain intact for potency.
Half-Life ()	~15 hours (Long)	Bis-CF biphenyl moiety	High Metabolic Stability. If your is short, check for metabolic "soft spots" in new analogs.
Clearance (CL)	0.40 mL/min/kg (Low)	Blocked para-positions	Low Clearance. Risk of accumulation if dosing frequency is too high.
Bioavailability ()	~94%	Lipophilic nature	Excellent oral absorption, but solubility may be rate-limiting in aqueous formulations.
Protein Binding	>99%	High Lipophilicity (LogP)	Free fraction () is very low. Efficacy depends on total exposure.

Diagnostic Workflow: Defining the "Optimization" Problem

"Optimizing clearance" is context-dependent. For **BRD9185**, the baseline clearance is already low. Use this decision matrix to identify your specific challenge.



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Figure 1: Decision tree for diagnosing pharmacokinetic liabilities in **BRD9185** derivatives.

Troubleshooting & Optimization Guides

Scenario A: Clearance is Too High (Loss of Metabolic Stability)

If you are synthesizing analogs of **BRD9185** and observing a drop in half-life (e.g., hours), you have likely exposed a metabolic "soft spot."

The Mechanism: **BRD9185** utilizes a bis-trifluoromethyl (CF₃) biphenyl motif. The CF₃ groups serve two functions:

- **Electronic Deactivation:** They pull electron density from the phenyl ring, making it less susceptible to CYP450 oxidation (specifically CYP3A4).
- **Steric Blocking:** They physically block the para and meta positions from hydroxylation.

Troubleshooting Steps:

- **Check the "Left-Hand" Side:** The azetidine core is relatively stable, but the N-substituent (often an amide/urea) is a common site for hydrolysis or N-dealkylation.
- **Verify Halogenation:** Did you replace the CF₃ group with a Methoxy (-OMe) or Methyl (-CH₃) group?
 - **Result:** This turns a "shield" into a metabolic "handle," drastically increasing clearance.
- **Protocol: Microsomal Stability Assay (Validation)**
 - Incubate 1 μ M compound with liver microsomes (Mouse/Human) + NADPH.
 - Sample at 0, 15, 30, 60 min.
 - **Target:** intrinsic clearance (CL_{int}) < 10 μ L/min/mg protein.
 - **Note:** If CL_{int} is low but in vivo clearance is high, suspect non-metabolic clearance (e.g., biliary excretion).

Scenario B: Clearance is Too Low (Accumulation Risks)

DHODH inhibitors (like Teriflunomide) are notorious for extremely long half-lives (weeks in humans) due to Enterohepatic Recirculation (EHC). If **BRD9185** is persisting too long (causing toxicity), you must engineer a clearance mechanism.

Optimization Strategy:

- Disrupt EHC: The high lipophilicity promotes re-absorption from the gut after biliary excretion.
 - Chemical Fix: Introduce a polar handle (e.g., a pyridine ring or a morpholine) to shift lipophilicity (lower LogD). This promotes renal elimination over biliary recycling.
- Introduce a "Soft Spot": Deliberately replace one CF with a metabolically labile group (e.g., a methyl group) to allow slow, controlled oxidation and subsequent excretion.

Scenario C: Poor Solubility Limiting Exposure

BRD9185 is highly crystalline and lipophilic. If you see low AUC despite low clearance, the drug is not dissolving (Solubility Limited Absorption).

Formulation Guide:

- Do NOT use: Simple saline or pure CMC suspensions (likely to result in variability).
- Recommended Vehicle: 10% Ethanol / 10% Cremophor EL / 80% Saline (or PEG400 based).
- Advanced Formulation: For high-dose studies (>50 mg/kg), use Hydroxypropyl- β -cyclodextrin (HP- β -CD) at 20% w/v. This encapsulates the lipophilic tail, improving without altering the intrinsic half-life.

Experimental Protocol: Assessing Protein Binding

Since **BRD9185** has >99% protein binding, "Free Drug" concentration is the driver of efficacy. Small changes in binding (e.g., 99.9% to 99.0%) can increase free drug levels by 10-fold, altering toxicity profiles.

Rapid Equilibrium Dialysis (RED) Protocol:

- Preparation: Spike plasma (Mouse/Human) with **BRD9185** at 1 μ M and 10 μ M.
- Loading: Load 200 μ L spiked plasma into the donor chamber (red ring) of the RED plate. Load 350 μ L PBS into the receiver chamber.

- Incubation: Seal and incubate at 37°C on an orbital shaker (100 rpm) for 4 hours.
- Sampling: Remove 50 µL from both chambers.
- Matrix Matching: Add 50 µL of blank plasma to the buffer sample, and 50 µL of blank buffer to the plasma sample (to ensure matrix consistency for LC-MS).
- Analysis: Quench with Acetonitrile (containing internal standard), centrifuge, and analyze supernatant via LC-MS/MS.
- Calculation:

Frequently Asked Questions (FAQ)

Q: I see a discrepancy between Mouse and Human clearance data. Why? A: **BRD9185** was optimized in mouse models.^{[1][2][3][4]} Human CYP isoforms (specifically 3A4 and 2C9) have different active site geometries than rodent isoforms. Furthermore, DHODH inhibitors often show species-specific binding affinities. Always perform a cross-species hepatocyte stability assay (Mouse vs. Rat vs. Human) early in optimization.

Q: Can I replace the azetidine ring to improve solubility? A: Proceed with caution. The azetidine-2-carbonitrile is the "warhead" or key binding motif for DHODH. Opening this ring or expanding it to a pyrrolidine often results in a significant loss of potency (increases). Focus solubility modifications on the biphenyl tail, not the headgroup.

Q: The compound precipitates in my cell culture media. How do I fix this? A: This is a common issue with the bis-CF motif.

- Ensure DMSO concentration is <0.5% (toxicity limit) but sufficient to solvate.
- Pre-dilute the compound in culture media with serum (FBS). The albumin in FBS will bind the compound and keep it in solution (mimicking in vivo protein binding). Do not dilute in serum-free media first.

References

- Primary Discovery & Optimization: Maetani, M., et al. (2017).[\[1\]\[3\]](#) Discovery of Antimalarial Azetidine-2-carbonitriles That Inhibit *P. falciparum* Dihydroorotate Dehydrogenase.[\[1\]\[2\]\[5\]](#) ACS Medicinal Chemistry Letters, 8(4), 438–442.[\[5\]](#) [\[3\]](#)
- DHODH Mechanism & Kinetics: Phillips, M. A., et al. (2015). Dihydroorotate dehydrogenase as a target for antimalarial drug discovery.[\[1\]\[2\]\[5\]\[6\]\[7\]](#) Infectious Disorders-Drug Targets, 15(3).
- General PK Optimization Strategies: Di, L., & Kerns, E. H. (2016). Drug-Like Properties: Concepts, Structure Design and Methods from ADME to Toxicity Optimization. Academic Press.

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Sources

- [1. Discovery of Antimalarial Azetidine-2-carbonitriles That Inhibit *P. falciparum* Dihydroorotate Dehydrogenase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. semanticscholar.org \[semanticscholar.org\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- [7. Inhibitor binding in a class 2 dihydroorotate dehydrogenase causes variations in the membrane-associated N-terminal domain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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